

safe handling and disposal procedures for 4-Bromo-3-oxo-n-phenylbutanamide

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Compound of Interest

Compound Name: 4-Bromo-3-oxo-n-phenylbutanamide

Cat. No.: B072104

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Application Notes and Protocols for 4-Bromo-3-oxo-n-phenylbutanamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and disposal of **4-Bromo-3-oxo-n-phenylbutanamide** (CAS No. 1205-74-9). Adherence to these guidelines is crucial to ensure personnel safety and minimize environmental impact.

Compound Information

Chemical Name: **4-Bromo-3-oxo-N-phenylbutanamide** Synonyms: 4-Bromoacetoacetanilide, gamma-Bromoacetoacetanilide, omega-Bromoacetoacetanilide, 4-Bromo-3-oxobutyranilide[1]

Appearance: Colorless or slightly yellow crystal[2]

Physicochemical Properties:

Property	Value
Molecular Formula	C10H10BrNO2[1][3]
Molecular Weight	256.1 g/mol [4]
Density	1.544 g/cm ³ [2][3][4]
Boiling Point	437.3°C at 760 mmHg[2][3][4]
Flash Point	218.3°C[2][3][4]
Vapor Pressure	7.55E-08 mmHg at 25°C[2][3]
Solubility	Soluble in alcohols, ethers, and chloroform[2]

Hazard Identification and Safety Precautions

4-Bromo-3-oxo-n-phenylbutanamide is an organic compound that can be irritating to the eyes, skin, and respiratory tract.[2] It is essential to handle this compound with appropriate safety measures in a well-ventilated area or under a chemical fume hood.[5][6]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- **Skin Protection:** Wear appropriate protective gloves (chemical impermeable) and clothing to prevent skin exposure.[5][6] Gloves must be inspected prior to use and disposed of in accordance with applicable laws and good laboratory practices.[3]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6] A full-face respirator should be used if irritation or other symptoms are experienced.[5]

Protocols for Safe Handling and Use

Protocol 1: General Handling and Weighing

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.[\[6\]](#)
 - Don all required PPE as outlined in Section 2.
- Handling:
 - Handle in a well-ventilated place.[\[5\]](#)
 - Avoid contact with skin and eyes.[\[3\]](#)[\[5\]](#)
 - Avoid the formation of dust and aerosols.[\[3\]](#)[\[5\]](#)
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[5\]](#)
- Weighing:
 - Perform all weighing operations within a chemical fume hood or a balance enclosure.
 - Use a clean, tared container for weighing.
 - Transfer the weighed compound directly to the reaction vessel or a suitable secondary container.
- Post-Handling:
 - Wash hands thoroughly after handling.[\[3\]](#)
 - Clean any spills immediately according to the accidental release protocol (Section 5).
 - Store the compound in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong acids and strong oxidizing agents.[\[5\]](#)[\[6\]](#)

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[3\]](#)[\[5\]](#) Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[\[5\]](#)
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[\[3\]](#)[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[6\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[5\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[5\]](#)

Accidental Release and Disposal Protocols

Protocol 2: Accidental Release Measures

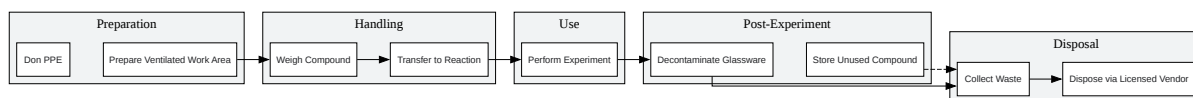
- Immediate Actions:
 - Evacuate personnel from the affected area.
 - Ensure adequate ventilation.
 - Remove all sources of ignition.[\[5\]](#)
 - Wear appropriate PPE as described in Section 2.
- Containment and Clean-up:

- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[5\]](#)
- For dry spills, sweep up and shovel the material. Avoid generating dust.[\[3\]](#)
- Collect the spilled material and place it in a suitable, closed container for disposal.[\[3\]](#)[\[5\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[5\]](#)

Protocol 3: Waste Disposal

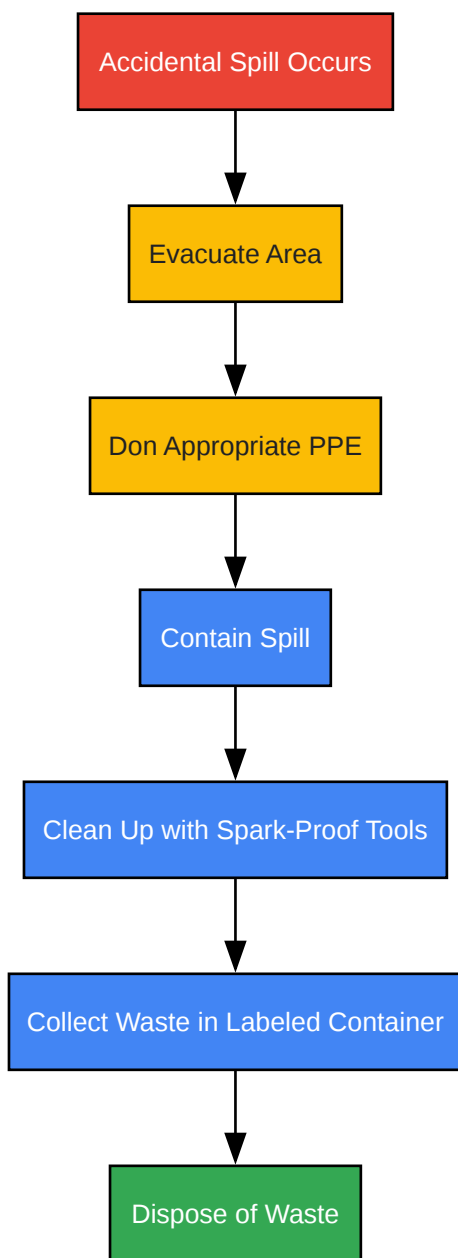
- Waste Collection:
 - Collect all waste containing **4-Bromo-3-oxo-n-phenylbutanamide** in a designated, labeled, and closed container.
- Disposal Method:
 - The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[5\]](#)
 - Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[5\]](#)
 - Do not discharge to sewer systems.[\[5\]](#)
- Contaminated Packaging:
 - Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[3\]](#)[\[5\]](#)
 - Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[\[3\]](#)[\[5\]](#)

Workflow Diagrams



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Caption: Workflow for the safe handling and disposal of **4-Bromo-3-oxo-n-phenylbutanamide**.



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